

Introduction: The Strategic Value of Segmented Fluorinated Intermediates

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Compound of Interest

Compound Name: *1,1,1,2,2,3,3-Heptafluoro-5-iodopentane*

CAS No.: *68188-12-5*

Cat. No.: *B1295121*

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In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine into molecular frameworks is a cornerstone for innovation.^{[1][2]} Fluorinated intermediates are pivotal building blocks, prized for their ability to confer unique properties such as enhanced metabolic stability, increased binding affinity, and modified lipophilicity to active pharmaceutical ingredients (APIs) and advanced materials.^{[1][3][4]} Among these, the class of 1H,1H,2H,2H-perfluoroalkyl iodides stands out as a versatile platform for synthesis. These molecules possess a unique segmented structure: a highly fluorinated, rigid "tail" connected to a reactive C-I bond via a flexible ethylene "spacer." This configuration marries the influential properties of the perfluoroalkyl group with the synthetic utility of a primary alkyl iodide.

This guide provides a detailed technical overview of a specific member of this class, 1H,1H,2H,2H-Perfluoropentyl iodide. While specific experimental data for this C5 analogue is less prevalent in the literature compared to its longer-chain counterparts (such as the C6 and C8 homologues), its chemical behavior and utility can be understood through the well-established principles governing this homologous series. We will delve into its structure and nomenclature, project its physicochemical properties based on known trends, detail the

fundamental synthesis and reactivity, explore its applications for researchers in drug development, and outline the necessary safety protocols.

PART 1: Nomenclature and Molecular Structure

A clear understanding of the compound's nomenclature is essential for unambiguous communication in a research and development setting. The systematic naming conventions precisely describe the location of both fluorine and hydrogen atoms, which is critical for distinguishing isomers.

Nomenclature Deconstructed:

- **IUPAC Name:** The formal IUPAC name is 1,1,1,2,2,3,3,4,4-nonafluoro-6-iodohexane. This name is derived by numbering the carbon chain starting from the end that gives the substituents the lowest possible locants. However, this is less commonly used in supplier catalogs and the literature.
- **Common & Systematic Hybrid Name:** The name 1H,1H,2H,2H-Perfluoropentyl iodide is more frequently encountered. This convention serves to highlight the key structural features:
 - "Perfluoropentyl": This indicates a five-carbon chain where, conceptually, all hydrogens have been replaced by fluorine.
 - "1H,1H,2H,2H-": This prefix specifies the locations of the four hydrogen atoms on the first and second carbon atoms of the ethyl spacer, distinguishing it from other isomers.
 - "iodide": This denotes the terminal iodine atom.

Structural Representation:

The molecule consists of a C₃F₇ (perfluoropropyl) group linked to a -CH₂CH₂I group. The electron-withdrawing nature of the perfluorinated chain significantly influences the reactivity of the C-I bond.

Caption: 2D structure of 1H,1H,2H,2H-Perfluoropentyl iodide.

PART 2: Physicochemical Properties

Quantitative data for 1H,1H,2H,2H-Perfluoropentyl iodide is not widely published. However, we can infer its properties from the well-documented data of its longer-chain homologues, 1H,1H,2H,2H-Perfluorohexyl iodide and 1H,1H,2H,2H-Perfluorooctyl iodide. As the length of the perfluoroalkyl chain increases, the boiling point, melting point, and density are expected to increase due to stronger intermolecular van der Waals forces.

Table 1: Physicochemical Data of 1H,1H,2H,2H-Perfluoroalkyl Iodides

Property	1H,1H,2H,2H-Perfluorohexyl Iodide (C6)	1H,1H,2H,2H-Perfluorooctyl Iodide (C8)	1H,1H,2H,2H-Perfluoropentyl Iodide (C5) (Estimated)
CAS Number	355-43-1	2043-57-4[5][6]	N/A
Molecular Formula	C ₆ H ₄ F ₉ I	C ₈ H ₄ F ₁₃ I[6]	C ₅ H ₄ F ₇ I
Molecular Weight	423.98 g/mol	474.00 g/mol [6][7]	~374 g/mol
Appearance	Colorless to pinkish liquid[8]	Colorless to pinkish liquid[9]	Colorless liquid
Boiling Point	~160-162 °C	180 °C[9], 92°C / 45 mmHg[10][11]	~135-145 °C
Density	1.94 g/mL at 20°C[8]	1.934 g/mL at 25°C[9][10][11]	~1.9 g/mL at 25°C
Refractive Index (n ²⁰ /D)	1.370[8]	1.359 - 1.361[9]	~1.35
Solubility	Insoluble in water[8]	Insoluble in water[9]	Insoluble in water

Note: Properties for the C5 analogue are estimations based on trends observed in the homologous series.

PART 3: Synthesis and Reactivity

Core Synthesis Pathway: A Two-Stage Process

The most industrially relevant method for producing 1H,1H,2H,2H-perfluoroalkyl iodides is a two-stage process rooted in telomerization and subsequent free-radical addition.^[12]

Stage 1: Telomerization to Form Perfluoroalkyl Iodide (R_nI) The synthesis begins with the creation of the perfluoropropyl iodide (C_3F_7I) precursor. This is typically achieved through the free-radical initiated reaction of a shorter-chain perfluoroalkyl iodide, such as pentafluoroethyl iodide (C_2F_5I), with tetrafluoroethylene (TFE; $CF_2=CF_2$).^{[12][13]} This telomerization reaction produces a mixture of longer-chain perfluoroalkyl iodides, and the distribution of these telomers can be controlled by adjusting the molar ratio of the reactants.^[12]

Stage 2: Ethylene Addition The perfluoropropyl iodide (C_3F_7I) from the first stage is then reacted with ethylene ($CH_2=CH_2$) in a free-radical addition reaction. This critical step inserts an ethylene unit between the perfluoroalkyl chain and the iodine atom, yielding the target 1H,1H,2H,2H-Perfluoropentyl iodide.^{[12][14]} This reaction is typically initiated by a radical initiator (e.g., AIBN) or thermally at elevated temperature and pressure.

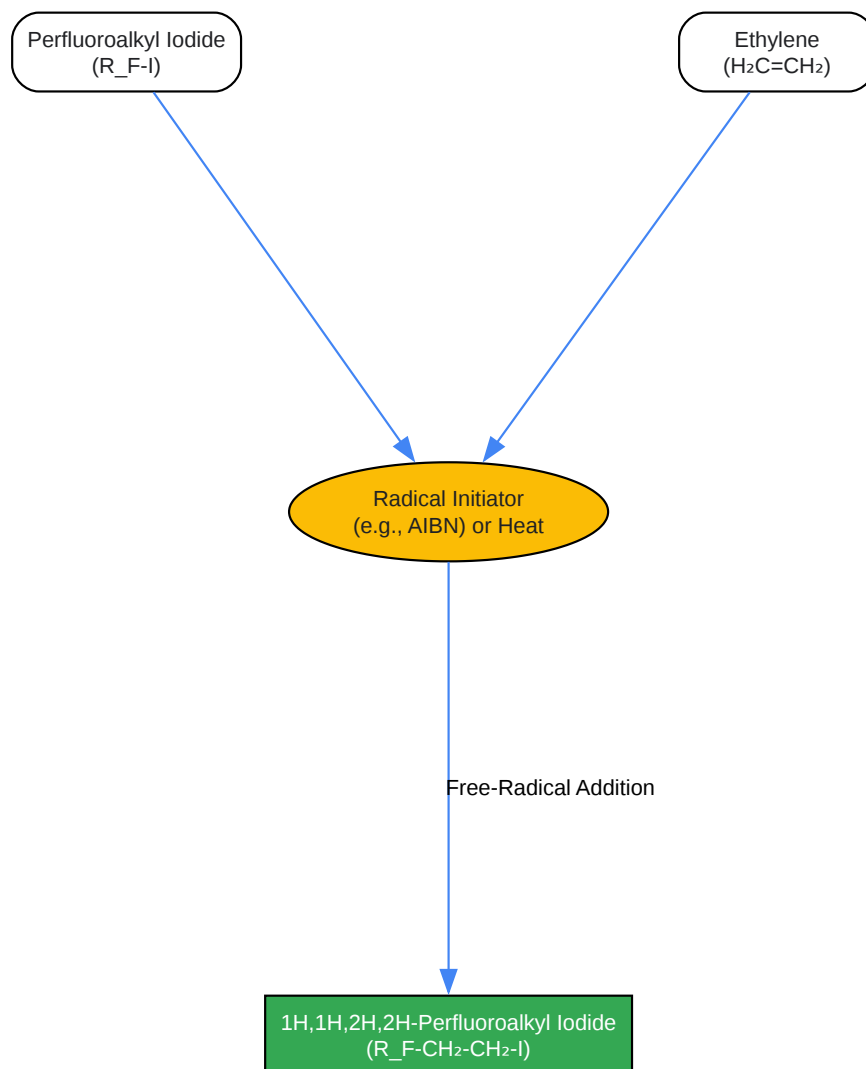


Figure 2: General Synthesis of 1H,1H,2H,2H-Perfluoroalkyl Iodides

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Caption: Synthesis via free-radical addition of ethylene.

Representative Experimental Protocol (Adapted for C₅ Synthesis): This protocol is a representative example based on established procedures for longer-chain analogues.

- **Apparatus Setup:** A high-pressure autoclave equipped with a stirrer, gas inlet, pressure gauge, and thermocouple is assembled and purged with nitrogen.
- **Charging Reactants:** The autoclave is charged with perfluoropropyl iodide (C_3F_7I) and a radical initiator such as azobisisobutyronitrile (AIBN).
- **Reaction Execution:** The vessel is sealed and pressurized with ethylene gas. The mixture is then heated to a temperature sufficient to initiate the reaction (typically $70-90^{\circ}C$). The reaction is allowed to proceed for several hours, with the consumption of ethylene monitored by the pressure drop.
- **Work-up and Purification:** After cooling the reactor, excess ethylene is vented. The crude product mixture is then subjected to fractional distillation under reduced pressure to isolate the desired 1H,1H,2H,2H-Perfluoropentyl iodide.

Key Reactivity Insights:

The synthetic value of 1H,1H,2H,2H-perfluoroalkyl iodides stems from the reactivity of the C-I bond.

- **Radical Perfluoroalkylation:** The C-I bond can undergo homolytic cleavage under thermal, photochemical, or radical-initiator-induced conditions to generate a perfluoroalkyl ethyl radical ($R_n-CH_2-CH_2\bullet$).^[15] This radical can then be used to introduce the fluorinated moiety into a wide range of organic molecules, a key strategy in drug discovery.^{[15][16]}
- **Hydrolysis to Fluorotelomer Alcohols (FTOHs):** A synthetically crucial transformation is the hydrolysis of the iodide to the corresponding alcohol ($R_n-CH_2-CH_2-OH$).^{[12][14]} This is often achieved by reacting the iodide with oleum (fuming sulfuric acid) to form a sulfate ester intermediate, which is subsequently quenched with water.^[12] These alcohols are precursors to fluorinated surfactants, acrylates, and polymers.
- **Coupling Reactions:** The C-I bond can participate in various metal-catalyzed cross-coupling reactions, for instance, with aryl compounds, to form more complex fluorinated molecules.^[17]

PART 4: Applications in Research and Drug Development

While specific applications of 1H,1H,2H,2H-Perfluoropentyl iodide are not extensively documented, its role as a fluorinated building block is clear from the established utility of its homologues. For researchers, its value lies in its ability to introduce a short, well-defined fluororous tag or building block.

- **Modulation of Physicochemical Properties:** In drug discovery, replacing a hydrocarbon segment with a fluorinated one can profoundly impact a molecule's properties.^{[1][2]} The introduction of a C₃F₇CH₂CH₂- group can:
 - **Increase Lipophilicity:** Enhancing membrane permeability and the ability to cross the blood-brain barrier.^{[3][18]}
 - **Block Metabolic Oxidation:** The high strength of C-F bonds makes the perfluoroalkyl chain resistant to metabolic degradation (e.g., by cytochrome P450 enzymes), which can improve the pharmacokinetic profile of a drug candidate.^{[1][2]}
 - **Alter Conformation and Binding:** The electronegative nature of fluorine can alter the acidity/basicity of nearby functional groups and create unique intermolecular interactions (e.g., halogen bonds, dipole-dipole) with target proteins, potentially enhancing binding affinity and selectivity.^[1]
- **Synthesis of Fluorinated Analogues:** Drug development professionals can use this intermediate to synthesize fluorinated versions of existing drugs or lead compounds. For example, it can be used to create novel fluorinated anticancer agents, central nervous system (CNS) drugs, or antibiotics, where enhanced potency and stability are desired.^[18]
- **Precursor for Advanced Materials:** Beyond pharmaceuticals, this compound is a precursor for synthesizing fluorinated surfactants, polymers, and surface coatings.^{[8][9]} These materials are valuable in creating hydrophobic and oleophobic surfaces for specialized applications in electronics, textiles, and biocompatible medical devices.^[10]

PART 5: Safety and Handling

As a Senior Application Scientist, ensuring laboratory safety is paramount. Perfluoroalkyl iodides must be handled with appropriate care, following established safety protocols. The information below is based on safety data for homologous compounds.[19][20][21]

- Personal Protective Equipment (PPE): Always wear chemical safety goggles, a lab coat, and appropriate chemical-resistant gloves (e.g., nitrile).[20]
- Engineering Controls: Work in a well-ventilated chemical fume hood to avoid inhalation of vapors.[19] Ensure an eyewash station and safety shower are readily accessible.[21]
- Handling Precautions: Avoid contact with skin and eyes.[19] Prevent inhalation of mist or vapor.[19] The compound is light-sensitive, so it should be stored in a dark or opaque container.[9][19]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[19] Keep the container tightly sealed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Hazard Identification: Based on data for related compounds, 1H,1H,2H,2H-Perfluoropentyl iodide is expected to cause skin, eye, and respiratory tract irritation.[21]

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